

Dose-Response Dynamics of 3kPZS and Its Analogs in Sea Lamprey Chemosensation

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Compound of Interest

Compound Name: 3-Keto petromyzonol

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The bile acid **3-keto petromyzonol** sulfate (3kPZS) is a potent sex pheromone released by male sea lampreys (*Petromyzon marinus*) that plays a crucial role in attracting ovulated females to spawning sites.[1] Understanding the structure-activity relationships of 3kPZS and its structural analogs is fundamental for developing control strategies for this invasive species. This guide provides a comparative analysis of the dose-response relationships of 3kPZS and several of its structural analogs, based on electrophysiological and behavioral assays.

Comparative Analysis of Olfactory and Behavioral Responses

Systematic modifications to the 3kPZS structure, particularly substitutions of hydroxyl or ketone groups with sulfate moieties at carbons 3, 7, 12, and 24, result in distinct olfactory and behavioral responses in female sea lampreys.[1][2] Analogs with a sulfate group at the C-24 position tend to elicit strong olfactory responses, sometimes comparable in magnitude to 3kPZS itself.[1][2] However, the addition of more sulfate groups at the C-3, C-7, or C-12 positions can alter the behavioral outcome, often neutralizing or even reversing the attraction of females to 3kPZS.

Petromyzonol sulfate (PZS), another naturally occurring bile acid, demonstrates this modulatory effect. While structurally similar to 3kPZS, PZS acts as an antagonist, reducing olfactory responses to 3kPZS and diminishing female preference for the pheromone. The ratio of 3kPZS to PZS is a critical factor in mediating female sea lamprey behavior.

The following table summarizes the electro-olfactogram (EOG) and behavioral responses elicited by 3kPZS and its structural analogs.

Compound	Concentration	EOG Response Magnitude (relative to 3kPZS)	Behavioral Response (in two-choice flume assay)
3kPZS	10^{-13} M	-	Increased trap capture rate
10^{-12} M	-	Increased trap capture rate	
10^{-11} M	-	Increased trap capture rate	
10^{-10} M	-	Increased female upstream movement	
10^{-6} M	High (Standard)	Attraction of ovulated females	
PZS	10^{-6} M	High	Avoidance by ovulated females; antagonizes 3kPZS attraction
PZ-3,24-S	10^{-6} M	High	Did not significantly influence female attraction to 3kPZS
PZ	10^{-6} M	Moderate	Repulsion from a mixture with 3kPZS
3kPZ	10^{-6} M	Moderate	Did not significantly influence female attraction to 3kPZS
PZ-3,7,12,24-S	10^{-6} M	Low	Repulsion from a mixture with 3kPZS
PZ-7,12,24-S	10^{-6} M	Low	Repulsion from a mixture with 3kPZS

3kPZ-7,12,24-S	10^{-6} M	Low	Neutralized female attraction to 3kPZS
PZ-3,12,24-S	10^{-6} M	Low	Neutralized female attraction to 3kPZS
PZ-12,24-S	10^{-6} M	Moderate	Neutralized female attraction to 3kPZS
PZ-3,7,24-S	10^{-6} M	Low	Neutralized female attraction to 3kPZS
PZ-7,24-S	10^{-6} M	Moderate	Did not significantly influence female attraction to 3kPZS

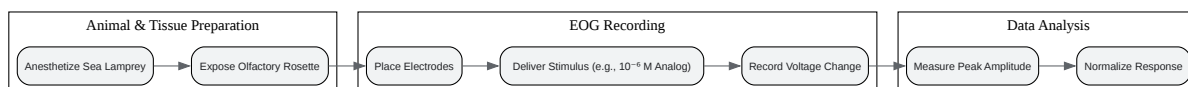
Experimental Protocols

Electro-Olf trogram (EOG) Recordings

EOG recordings are used to measure the electrical responses of the olfactory epithelium to chemical stimuli, providing a quantitative measure of olfactory potency.

- **Animal Preparation:** Adult female sea lampreys are anesthetized and immobilized. The gills are continuously irrigated with a solution of anesthetic and water.
- **Olfactory Rosette Exposure:** The olfactory rosette is surgically exposed to allow for direct application of odorants.
- **Electrode Placement:** A recording electrode is placed on the surface of the olfactory epithelium, and a reference electrode is placed on the nearby skin.
- **Stimulus Delivery:** A constant flow of charcoal-filtered water is delivered to the olfactory rosette. Test stimuli (3kPZS and its analogs at a concentration of 10^{-6} M) are introduced into this flow for a set duration.
- **Data Acquisition:** The voltage difference between the recording and reference electrodes is amplified, filtered, and recorded. The peak amplitude of the negative voltage deflection is measured as the EOG response.

- Normalization: Responses are typically normalized to a standard odorant or to the response of a blank control to allow for comparison across different preparations.



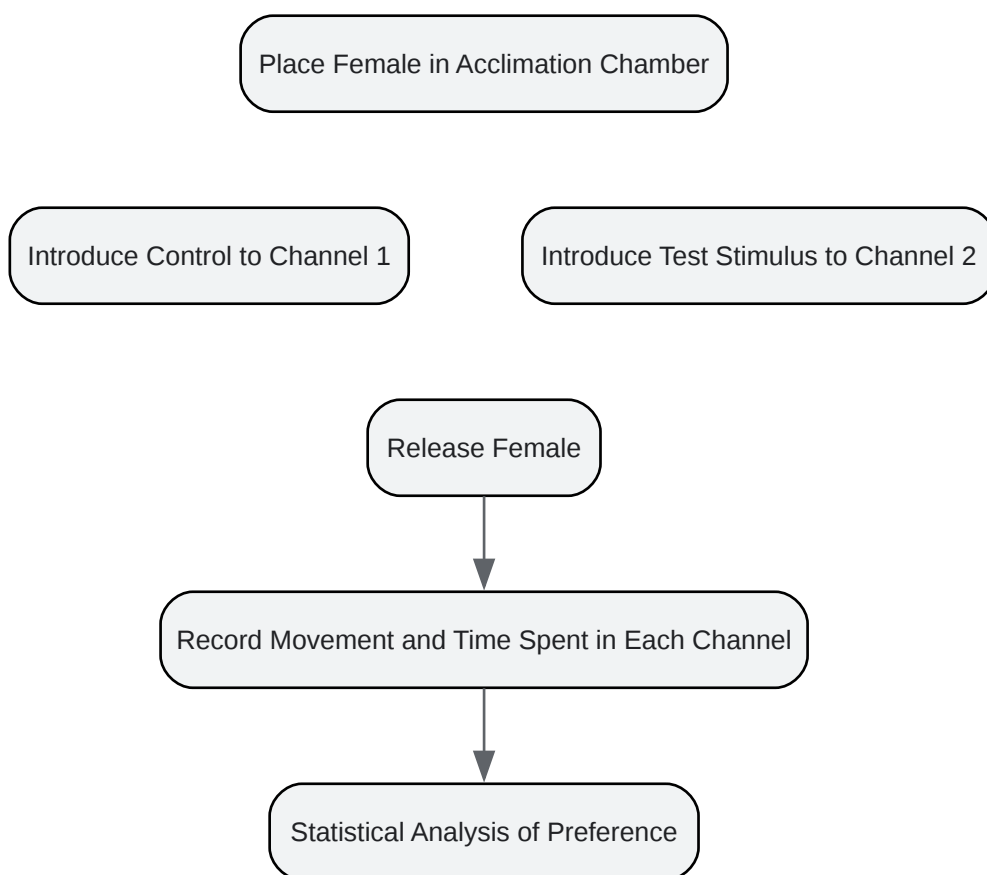
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Fig. 1: Experimental workflow for Electro-Olfactogram (EOG) recordings.

Two-Choice Flume Behavioral Assay

This assay is used to assess the behavioral preference of ovulated female sea lampreys for different chemical cues.

- Apparatus: A two-choice flume is used, which is a rectangular tank with a continuous flow of water that is split into two channels.
- Animal Acclimation: An ovulated female sea lamprey is placed in an acclimation chamber downstream of the two channels.
- Stimulus Application: A control substance (vehicle) is introduced into one channel, while the test substance (e.g., 3kPZS, an analog, or a mixture) is introduced into the other channel.
- Behavioral Observation: The female is released from the acclimation chamber, and her movements are recorded. The time spent in each channel and the initial choice are quantified.
- Data Analysis: Statistical analysis is performed to determine if there is a significant preference for the channel containing the test substance compared to the control.

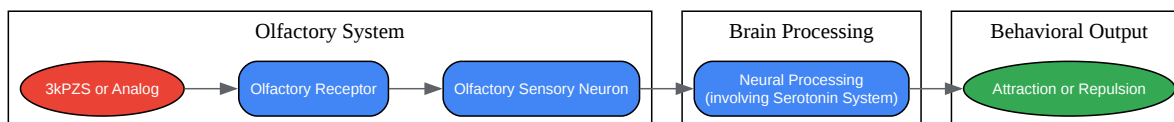


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Fig. 2: Workflow for the two-choice flume behavioral assay.

Signaling Pathway

The detection of 3kPZS and its analogs by the olfactory system of the sea lamprey initiates a signaling cascade that ultimately leads to a behavioral response. While the specific receptors and downstream intracellular signaling pathways are still under investigation, a general model can be proposed. The binding of these bile acid derivatives to olfactory receptors is thought to trigger a neuronal signal that is processed in the brain, leading to either attraction or repulsion. The serotonin (5-HT) system in the brain appears to be involved in mediating these sexually dimorphic behavioral responses, as exposure to 3kPZS has been shown to affect 5-HT concentrations in the forebrain and brainstem of female sea lampreys.



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Fig. 3: Proposed signaling pathway from odorant detection to behavioral response.

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References

- 1. Structural analogs modulate olfactory and behavioral responses to a bile acid sex pheromone in sea lamprey (*Petromyzon marinus*) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Structural analogs modulate olfactory and behavioral responses to a bile acid sex pheromone in sea lamprey (*Petromyzon marinus*) - PMC [pmc.ncbi.nlm.nih.gov]
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